# Protocol: Synthesis of (2,6-Difluoro-4-iodophenyl)methanol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(2,6-Difluoro-4-iodophenyl)methanol* |
| *Cat. No.:* | *B8250442* |

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## Executive Summary

This technical guide details the synthesis of **(2,6-Difluoro-4-iodophenyl)methanol** (CAS: 2020326-12-7), a critical scaffold in medicinal chemistry for modulating metabolic stability and lipophilicity. The 2,6-difluoro substitution pattern provides steric protection to the benzylic position while the 4-iodo group serves as a versatile handle for cross-coupling reactions (e.g., Sonogashira, Suzuki).

The protocol utilizes a robust, two-step sequence starting from the commercially available Methyl 4-bromo-2,6-difluorobenzoate. This route is selected for its scalability, regiochemical fidelity, and avoidance of unstable diazonium intermediates common in alternative aniline-based routes.

## Target Molecule Profile

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| Property | Detail |
|---|---|
| Chemical Name | (2,6-Difluoro-4-iodophenyl)methanol |
| CAS Number | 2020326-12-7 |
| Molecular Formula | $C_7H_5F_2IO$ |
| Molecular Weight | 270.01 g/mol |
| Key Features | 2,6-Difluoro substitution (metabolic block), 4-Iodo handle (functionalization) |

## Retrosynthetic Analysis & Strategy

The synthesis is designed to install the sensitive iodo-substituent late in the sequence or utilize a robust exchange method, followed by a controlled reduction.

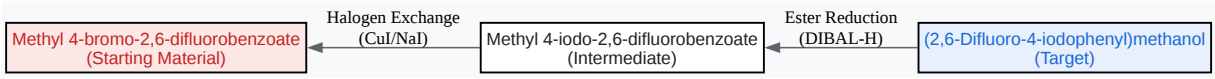


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Figure 1: Retrosynthetic disconnection relying on aromatic Finkelstein exchange and ester reduction.

## Strategic Rationale

- Starting Material: Methyl 4-bromo-2,6-difluorobenzoate (CAS 773134-11-5) is a stable, crystalline solid available from major suppliers.
- Step 1 (Halogen Exchange): Direct iodination of 2,6-difluorobenzyl alcohol is regiochemically ambiguous (favoring the 3/5 positions). The copper-catalyzed aromatic Finkelstein reaction (Buchwald protocol) on the ester ensures 100% regioselectivity at the 4-position.
- Step 2 (Reduction): DIBAL-H is chosen over $LiAlH_4$ to prevent potential de-iodination side reactions while ensuring complete reduction of the ester to the alcohol.

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# Experimental Protocol

## Step 1: Synthesis of Methyl 4-iodo-2,6-difluorobenzoate

Reaction Type: Copper-Catalyzed Aromatic Finkelstein Reaction.

### Reagents & Stoichiometry

| Reagent | Equiv. | Role |
|---|---|---|
| Methyl 4-bromo-2,6-difluorobenzoate | 1.0 | Substrate |
| Sodium Iodide (NaI) | 2.0 | Iodide Source |
| Copper(I) Iodide (CuI) | 0.05 (5 mol%) | Catalyst |
| trans-N,N'-Dimethyl-1,2-cyclohexanediamine | 0.10 (10 mol%) | Ligand |
| 1,4-Dioxane | 5 mL/mmol | Solvent |

### Procedure

- Setup: Flame-dry a Schlenk flask or pressure tube and cool under argon.
- Charging: Add Methyl 4-bromo-2,6-difluorobenzoate (1.0 eq), NaI (2.0 eq), and CuI (5 mol%). Evacuate and backfill with argon (3 cycles).
- Solvation: Add anhydrous 1,4-dioxane followed by the diamine ligand (10 mol%).
- Reaction: Seal the vessel and heat to 110 °C for 18–24 hours. The mixture will turn a dense suspension.
    - Checkpoint: Monitor by TLC (Hexanes/EtOAc 9:1) or GC-MS. The bromide starting material should be consumed.
- Workup: Cool to room temperature. Dilute with EtOAc and filter through a pad of Celite to remove inorganic salts.
- Washing: Wash the filtrate with water (2x) and brine (1x). Dry over $Na_2SO_4$ and concentrate.

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- Purification: If necessary, purify via flash chromatography ($SiO_2$, 0-10% EtOAc in Hexanes).
  - Yield Expectation: 85-95%.
  - Appearance: White to off-white solid.

## Step 2: Synthesis of (2,6-Difluoro-4-iodophenyl)methanol

Reaction Type: Ester Reduction.

### Reagents & Stoichiometry

| Reagent | Equiv. | Role |
|---|---|---|
| Methyl 4-iodo-2,6-difluorobenzoate | 1.0 | Substrate |
| DIBAL-H (1.0 M in Toluene) | 2.5 | Reducing Agent |
| THF (Anhydrous) | 10 mL/mmol | Solvent |
| Rochelle's Salt (Sat. Aq.) | Excess | Quenching Agent |

### Procedure

- Setup: Flame-dry a round-bottom flask and equip with a magnetic stir bar and nitrogen inlet.
- Dissolution: Dissolve Methyl 4-iodo-2,6-difluorobenzoate (1.0 eq) in anhydrous THF and cool to -78 °C (dry ice/acetone bath).
- Addition: Add DIBAL-H (2.5 eq) dropwise over 20 minutes via syringe pump or pressure-equalizing dropping funnel. Maintain internal temperature below -70 °C.
- Reaction: Stir at -78 °C for 1 hour, then allow the mixture to warm to 0 °C over 2 hours.
  - Mechanism Note: Warming is required to drive the reduction of the intermediate aluminate species to the alcohol, but avoid reflux to prevent de-iodination.
- Quenching (Critical):

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- Cool back to 0 °C.
- Slowly add MeOH (excess) to quench unreacted hydride (gas evolution!).
- Add saturated aqueous Rochelle's salt (Sodium Potassium Tartrate) solution (equal volume to reaction solvent).

- Workup: Vigorously stir the biphasic mixture at room temperature for 1-2 hours until the layers separate cleanly (the emulsion clears).
- Extraction: Extract with EtOAc (3x). Combine organics, wash with brine, dry over $MgSO_4$, and concentrate.
- Purification: Recrystallize from Hexanes/EtOAc or perform a short silica plug filtration.
  - Yield Expectation: >90%.[1][2][3]

## Process Workflow & Logic

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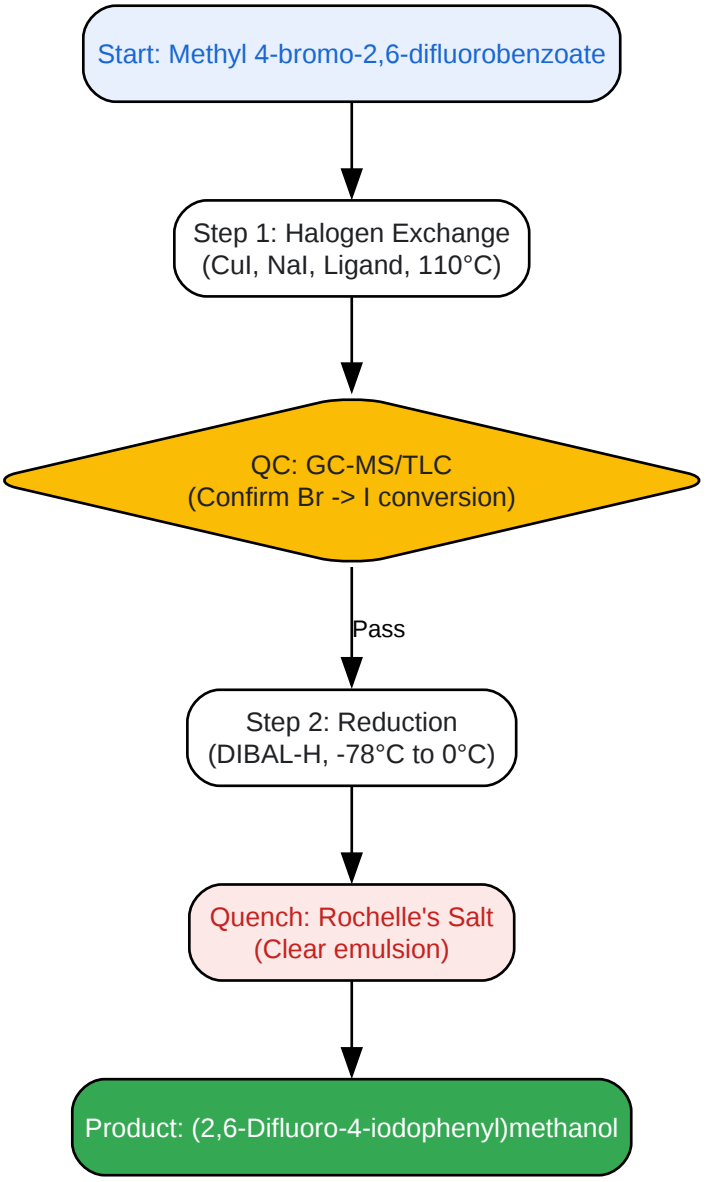


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Figure 2: Operational workflow emphasizing the critical quality control point between halogen exchange and reduction.

## Characterization Data (Expected)

- $^1$H NMR (400 MHz, $CDCl_3$):
  - δ 7.35 (d, J = 6.5 Hz, 2H, Ar-H) — Doublet due to coupling with Fluorine.
  - δ 4.75 (s, 2H, $CH_2OH$).

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- δ 1.90 (br s, 1H, OH).

- $^{19}F$ NMR (376 MHz, $CDCl_3$):
  - δ -112.5 (approx, t, J = 6.5 Hz, 2F).

- MS (EI/ESI):
  - m/z 270 $[M]^+$. Characteristic iodine isotope pattern not applicable (monoisotopic), but look for loss of I (127) fragment.

## Safety & Hazards

- DIBAL-H: Pyrophoric. Reacts violently with water and air. Handle only under inert atmosphere. Use proper PPE (flame-resistant lab coat).
- Copper(I) Iodide / Sodium Iodide: Irritants. Avoid dust inhalation.
- Iodine Compounds: Organic iodides can be light-sensitive. Store the final product in amber vials under argon.

## References

- Starting Material Availability: Methyl 4-bromo-2,6-difluorobenzoate (CAS 773134-11-5).[4][2] Sigma-Aldrich / ChemicalBook.
- Halogen Exchange Protocol: Klapars, A.; Buchwald, S. L. "Copper-Catalyzed Halogen Exchange in Aryl Halides: An Aromatic Finkelstein Reaction." J. Am. Chem. Soc.[5]2002, 124, 14844–14845.
- Target Compound: **(2,6-Difluoro-4-iodophenyl)methanol** (CAS 2020326-12-7). Apollo Scientific / ChemScene.
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# Sources


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